A Comparative Spectroscopic Guide to the Structural Confirmation of 7-Fluoroindoline

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Compound of Interest

Compound Name:	*7-Fluoroindoline*
CAS No.:	*769966-04-3*
Cat. No.:	*B1367875*

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In the landscape of modern drug development, the incorporation of fluorine into molecular scaffolds is a cornerstone strategy for modulating metabolic stability, binding affinity, and lipophilicity. **7-Fluoroindoline**, a key heterocyclic building block, is no exception. Its precise structural confirmation is paramount to ensure the integrity of downstream applications. This guide provides an in-depth, comparative analysis of the spectroscopic techniques required for the unambiguous structural elucidation of **7-Fluoroindoline**, contrasting its spectral features with its parent compound, Indoline.

The narrative that follows is built on the principle of orthogonal validation—the practice of using multiple, independent analytical techniques to corroborate a molecular structure. We will explore not just the "what" but the "why" of the spectral data, offering insights grounded in the fundamental principles of spectroscopy and the unique electronic influence of the fluorine atom.

Core Principles: A Multi-Modal Approach

Relying on a single analytical technique for structural confirmation is fraught with risk. Ambiguities in one method can be resolved by another. For fluorinated compounds like **7-Fluoroindoline**, a combination of Nuclear Magnetic Resonance (NMR) spectroscopy (^{1}H, ^{13}C,

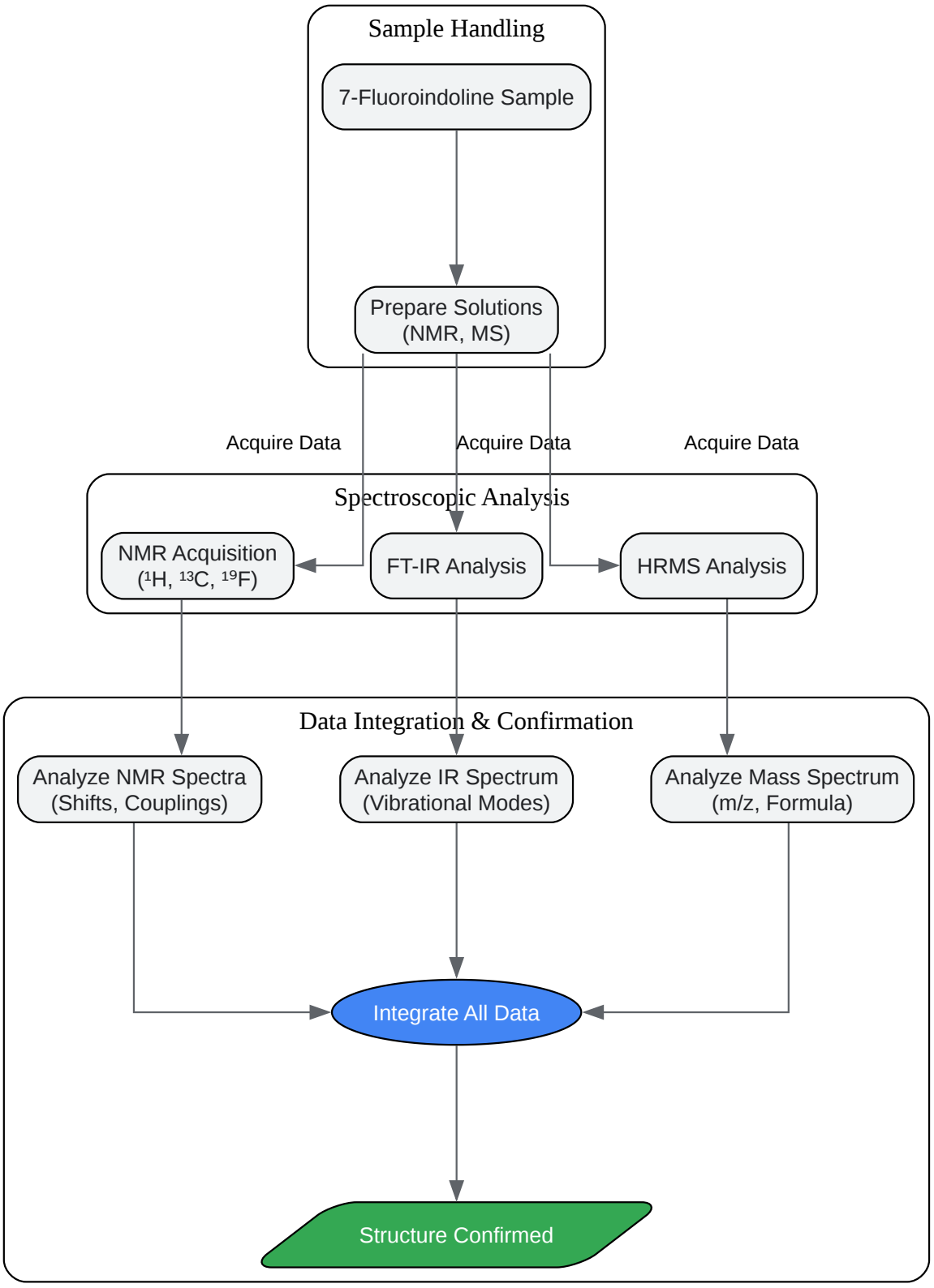
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and ^{19}F), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) provides a self-validating system for confirmation.

- NMR Spectroscopy serves as the primary tool for mapping the carbon-hydrogen framework and directly observing the fluorine atom.
- IR Spectroscopy provides critical information about the functional groups present, particularly the C-F and N-H bonds.
- Mass Spectrometry confirms the molecular weight and elemental formula, offering the ultimate verification of the compound's composition.

The following workflow diagram illustrates the logical process for comprehensive structural analysis.

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Caption: Workflow for the Spectroscopic Confirmation of **7-Fluoroindoline**.

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Comparative Spectroscopic Analysis: 7-Fluoroindoline vs. Indoline

The introduction of a fluorine atom at the C-7 position of the indoline ring induces significant and predictable changes in the molecule's spectroscopic signature. Understanding these differences is key to confirming the correct isomeric structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is arguably the most powerful tool for elucidating the structure of organic molecules. For **7-Fluoroindoline**, ^{1}H, ^{13}C, and ^{19}F NMR experiments are all essential.

Causality Behind Spectral Shifts: The fluorine atom is highly electronegative and exerts a strong inductive (-I) effect, withdrawing electron density from the aromatic ring. This effect, combined with through-space coupling, alters the chemical environment of nearby nuclei, leading to characteristic shifts and splitting patterns compared to unsubstituted indoline.

^{1}H NMR Analysis: In the ^{1}H NMR spectrum, the protons on the aromatic ring of **7-Fluoroindoline** show the most telling differences. The fluorine atom at C-7 will couple with adjacent protons (H-6) and through multiple bonds with other protons (H-4, H-5), resulting in complex splitting patterns. In contrast, the spectrum of indoline is simpler, showing a more straightforward aromatic pattern.

^{13}C NMR Analysis: The ^{13}C NMR spectrum is profoundly affected by the C-F bond. The carbon atom directly bonded to fluorine (C-7) will appear as a large doublet due to one-bond carbon-fluorine coupling (^{1}JCF), which is a definitive marker for the presence and location of the fluorine atom. Other carbons in the aromatic ring will also show smaller couplings (nJCF).

^{19}F NMR: The Definitive Experiment: The ^{19}F NMR spectrum provides direct evidence of the fluorine atom.[1][2][3] For **7-Fluoroindoline**, this spectrum will show a single primary resonance, which will be split by couplings to adjacent protons (H-6). The large chemical shift range of ^{19}F NMR makes it highly sensitive to the local electronic environment, and the absence of background signals in most biological or organic systems simplifies spectral analysis.[1][4]

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The molecular diagram below illustrates the key NMR coupling interactions that are critical for structural assignment.

Caption: Key NMR J-coupling relationships in the **7-Fluoroindoline** molecule.

Summary of Comparative NMR Data:

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Nucleus	7-Fluoroindoline (Predicted δ, ppm)	Indoline (Experimental δ, ppm)[5]	Key Observations for 7-Fluoroindoline
^{1}H NMR			
H-4	~6.8 (t)	7.03 (d)	Upfield shift due to F; shows coupling to F and H-5.
H-5	~7.0 (m)	6.66 (t)	Complex multiplet due to coupling with H-4, H-6, and F.
H-6	~6.7 (m)	6.84 (t)	Upfield shift and complex splitting due to strong ortho-coupling with F.
CH_2-2	~3.6 (t)	3.59 (t)	Minor shift.
CH_2-3	~3.0 (t)	3.03 (t)	Minor shift.
NH	~3.8 (br s)	3.73 (s)	Minor shift, often broad.
^{13}C NMR			
C-2	~47	47.3	Minimal change.
C-3	~30	30.5	Minimal change.
C-3a	~125 (d)	127.3	Shows small C-F coupling.
C-4	~115 (d)	124.6	Upfield shift; shows C-F coupling.
C-5	~128 (d)	118.4	Downfield shift; shows C-F coupling.
C-6	~114 (d)	127.3	Upfield shift; shows strong C-F coupling.

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C-7	~150 (d, $^{1}JCF \approx 240$ Hz)	109.6	Strong downfield shift and large one-bond coupling to F.
C-7a	~140 (d)	151.7	Upfield shift; shows C-F coupling.
^{19}F NMR	~ -120 to -140	N/A	Single resonance, coupled to aromatic protons.

Note: Predicted values for **7-Fluoroindoline** are based on established substituent effects. Experimental values may vary slightly based on solvent and concentration.[6][7]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the vibrational modes of functional groups. The comparison between **7-Fluoroindoline** and Indoline reveals a key diagnostic band.

Causality Behind Vibrational Changes: The C-F bond is strong and polar, giving rise to an intense stretching absorption in a region of the IR spectrum that is often free from other interfering bands.[8]

- C-F Stretch: **7-Fluoroindoline** will exhibit a strong, characteristic absorption band in the 1350-1100 cm^{-1} region, which is absent in the spectrum of Indoline.[9] This band is definitive proof of fluorination.
- N-H Stretch: The N-H stretching vibration, typically found around 3400-3300 cm^{-1}, will be present in both molecules.
- Aromatic C-H Bending: The pattern of the C-H "out-of-plane" (oop) bending vibrations in the 900-675 cm^{-1} region can indicate the substitution pattern on the aromatic ring.[10] The 1,2,3-trisubstituted pattern of **7-Fluoroindoline** will differ from the 1,2-disubstituted (ortho) pattern of Indoline.

Summary of Comparative IR Data:

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Vibrational Mode	7-Fluoroindoline (Expected Range, cm^{-1})	Indoline (Expected Range, cm^{-1})	Key Diagnostic Feature
N-H Stretch	3400 - 3300	3400 - 3300	Present in both; confirms indoline core.
Aromatic C-H Stretch	3100 - 3000	3100 - 3000	Present in both.
Aliphatic C-H Stretch	3000 - 2850	3000 - 2850	Present in both.
C=C Aromatic Stretch	1600 - 1450	1600 - 1450	Present in both; pattern may differ slightly.
C-F Stretch	1350 - 1100 (Strong)	Absent	Unambiguous confirmation of fluorination.
Aromatic C-H Bend	~850 - 750 (Pattern for 1,2,3-trisubstitution)	~770 - 735 (Pattern for ortho-disubstitution)	Confirms substitution pattern.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and, with high-resolution instruments (HRMS), the exact elemental composition.

Causality Behind Mass Spectra: MS measures the mass-to-charge ratio (m/z) of ions. The molecular ion peak (M^+) directly corresponds to the molecular weight of the compound. While electron ionization (EI) can sometimes lead to the absence of a molecular ion for fluorine compounds, softer ionization techniques like field ionization (FI) or electrospray ionization (ESI) are effective.[11]

- Molecular Ion Peak: **7-Fluoroindoline** has a nominal mass of 137 Da, whereas Indoline has a mass of 119 Da. This 18-unit difference (F - H = 19 - 1) is a clear indicator.
- High-Resolution Mass Spectrometry (HRMS): HRMS provides a highly accurate mass measurement, allowing for the calculation of the elemental formula. This can distinguish **7-**

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Fluoroindoline from any other potential isomer or impurity with the same nominal mass.

- Fragmentation Pattern: The fragmentation patterns of fluorinated aromatic compounds can be complex but often involve the loss of HF or F• radicals.[12][13][14] This pattern will be distinctly different from the fragmentation of Indoline.

Summary of Comparative MS Data:

Parameter	7-Fluoroindoline	Indoline	Key Diagnostic Feature
Molecular Formula	C_8H_8FN	C_8H_9N	Confirmed by HRMS.
Nominal Mass	137	119	Clear 18 Da difference.
Exact Mass (HRMS)	137.0641	119.0735	Unambiguous formula confirmation.
Key Fragments (EI)	$[M-H]^+$, $[M-HF]^+$, $[M-F]^+$	$[M-H]^+$, $[M-HCN]^+$	Different fragmentation pathways.

Experimental Protocols

Scientific integrity requires reproducible methodologies. The following are standardized protocols for acquiring the data discussed.

Protocol 1: NMR Data Acquisition (^1H, ^{13}C, ^{19}F)

- Sample Preparation: Dissolve 5-10 mg of the analyte for ^1H/^{19}F NMR or 20-50 mg for ^{13}C NMR in 0.6-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a 5 mm NMR tube.[15][16] DMSO-d_6 is a universal solvent suitable for many heterocyclic compounds.[17]
- Instrument Setup: Use a spectrometer operating at a field strength of 400 MHz or higher. Tune and match the probe for ^1H, ^{13}C, and ^{19}F nuclei.
- Shimming: Homogenize the magnetic field by automated or manual shimming procedures to achieve optimal resolution.[18]

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- ^{1}H Acquisition: Acquire a standard single-pulse proton spectrum. A typical spectral width is -2 to 12 ppm with a relaxation delay of 1-2 seconds.[15]
- ^{13}C Acquisition: Acquire a proton-decoupled ^{13}C spectrum. A typical spectral width is 0 to 220 ppm. A sufficient number of scans (e.g., 1024 or more) is required due to the low natural abundance of ^{13}C.[15]
- ^{19}F Acquisition: Acquire a proton-coupled or decoupled ^{19}F spectrum. Use an appropriate spectral width based on the expected chemical shift of fluoroaromatic compounds.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to all spectra. Reference the ^{1}H and ^{13}C spectra to the residual solvent peak. Reference the ^{19}F spectrum to an external standard like $CFCl_3$ (0 ppm).

Protocol 2: FT-IR Data Acquisition

- Sample Preparation: For solid samples, prepare a KBr pellet by mixing a small amount of the sample with dry KBr powder and pressing it into a transparent disk. Alternatively, use an Attenuated Total Reflectance (ATR) accessory, which requires placing a small amount of the neat sample directly on the crystal.
- Background Scan: Perform a background scan of the empty sample compartment (or clean ATR crystal) to subtract atmospheric CO_2 and H_2O absorptions.
- Sample Scan: Acquire the sample spectrum, typically by co-adding 16 to 32 scans at a resolution of 4 cm^{-1}.
- Data Processing: The resulting spectrum of absorbance or transmittance versus wavenumber (cm^{-1}) is analyzed for characteristic absorption bands.

Protocol 3: High-Resolution Mass Spectrometry (HRMS) Data Acquisition

- Sample Preparation: Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent (e.g., methanol, acetonitrile).

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- Instrument Calibration: Calibrate the mass spectrometer (e.g., ESI-TOF, Orbitrap) using a known calibration standard to ensure high mass accuracy.
- Infusion: Introduce the sample into the ion source via direct infusion or through an LC system. Use a soft ionization technique like Electrospray Ionization (ESI) to maximize the abundance of the molecular ion.
- Data Acquisition: Acquire the mass spectrum in positive ion mode. Ensure the mass range is set to include the expected m/z of the protonated molecule $[M+H]^+$ (138.0719 for **7-Fluoroindoline**).
- Data Analysis: Determine the accurate m/z of the molecular ion peak and use the instrument's software to calculate the elemental composition, comparing it to the theoretical formula.

Conclusion

The structural confirmation of **7-Fluoroindoline** is a clear-cut process when a systematic, multi-technique spectroscopic approach is employed. The comparison with its non-fluorinated analog, Indoline, provides a stark illustration of the influence of a single fluorine atom. The key diagnostic markers—the large ^1JCF coupling in ^{13}C NMR, the dedicated resonance in ^{19}F NMR, the strong C-F stretching band in the IR spectrum, and the correct molecular weight by HRMS—together form an irrefutable body of evidence. By following the principles and protocols outlined in this guide, researchers can confidently verify the structure of this valuable synthetic building block, ensuring the quality and reliability of their scientific endeavors.

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